

Synthesis of 6-Methoxythiochroman-4-one: A Detailed Protocol for Researchers

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Compound of Interest

Compound Name: 6-Methoxythiochroman-4-one

CAS No.: 13735-11-0

Cat. No.: B170967

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Introduction: The Significance of the Thiochromanone Scaffold

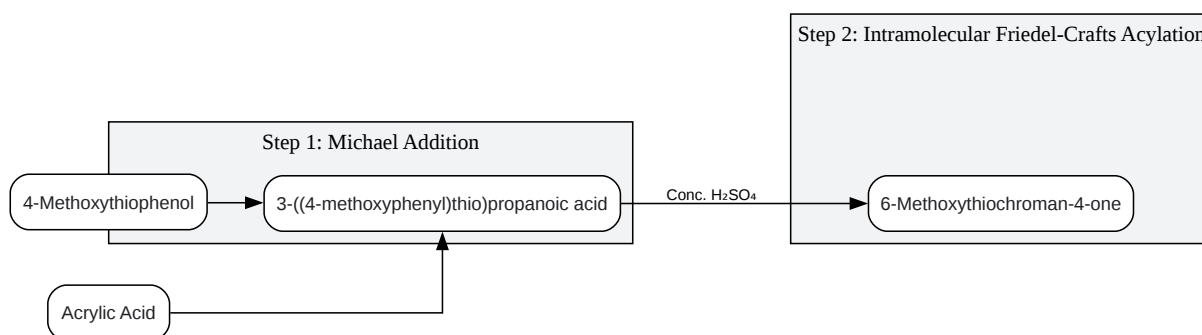
The thiochroman-4-one motif is a privileged sulfur-containing heterocyclic scaffold of considerable interest in medicinal chemistry and drug development.[1][2] The incorporation of a sulfur atom in place of the oxygen atom found in the analogous chromone structure imparts distinct electronic and lipophilic properties.[1] These modifications can significantly influence a molecule's pharmacokinetic and pharmacodynamic profile, often leading to enhanced membrane permeability and bioavailability.[1] Consequently, thiochroman-4-one derivatives are actively investigated for a wide range of therapeutic applications, including as antimicrobial and anticancer agents.[1] **6-Methoxythiochroman-4-one**, the subject of this guide, serves as a crucial intermediate for the synthesis of more complex, biologically active molecules, enabling structure-activity relationship (SAR) studies aimed at optimizing interactions with specific biological targets.[1]

This document provides a comprehensive, field-proven protocol for the synthesis of **6-Methoxythiochroman-4-one**. The described methodology is based on a robust and widely applicable two-step sequence: the initial Michael addition of 4-methoxythiophenol to acrylic

acid to form the key intermediate, 3-((4-methoxyphenyl)thio)propanoic acid, followed by an intramolecular Friedel-Crafts acylation to yield the target thiochroman-4-one. This guide is intended for researchers, scientists, and drug development professionals, offering not only a step-by-step procedure but also the underlying chemical principles and practical insights to ensure successful synthesis.

Synthetic Workflow Overview

The synthesis of **6-Methoxythiochroman-4-one** is efficiently achieved in two primary stages. The first step involves the formation of a thioether linkage and a carboxylic acid moiety through a conjugate addition reaction. The subsequent step is a ring-closing reaction under acidic conditions to form the desired heterocyclic ketone.



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